

Application Notes and Protocols for DL-PC Liposomes in Cellular Uptake Experiments

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Compound of Interest

Compound Name: *1,2-Dilauroyl-sn-glycero-3-phosphocholine*

CAS No.: 127641-86-5

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Introduction: The Utility of DLPC Liposomes in Cellular Delivery Studies

1,2-dilauroyl-sn-glycero-3-phosphocholine (DLPC) is a saturated phospholipid with a 12-carbon acyl chain, a key characteristic that dictates its physicochemical properties and makes it a valuable tool in the study of cellular uptake mechanisms. Its relatively low phase transition temperature (T_m) of -2°C ensures that at physiological temperatures, liposomes formulated with DLPC are in a fluid state, a property that can influence their interaction with cell membranes and subsequent internalization.^[1] These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, characterization, and application of DLPC liposomes for cellular uptake experiments.

The rationale behind using DLPC liposomes lies in their ability to serve as a simplified model system to understand the fundamental processes of nanoparticle-cell interactions. Their well-defined composition and tunable properties, such as size and surface charge, allow for systematic investigation into the factors governing endocytosis and intracellular trafficking.

Furthermore, their biocompatibility and biodegradability make them relevant for preclinical studies in drug delivery.

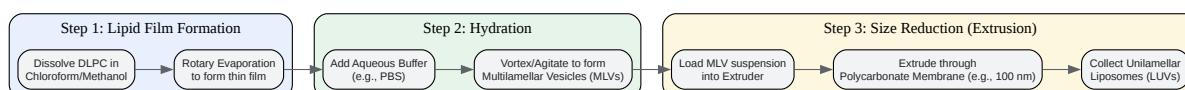
PART 1: Preparation of DLPC Liposomes

The preparation of unilamellar DLPC liposomes with a defined size is crucial for reproducible cellular uptake experiments. The thin-film hydration method followed by extrusion is a robust and widely used technique to achieve this.[2][3][4]

Principle of Thin-Film Hydration and Extrusion

The process begins with the dissolution of lipids in an organic solvent, which is then evaporated to form a thin lipid film on the inner surface of a round-bottom flask.[2][5] This film is subsequently hydrated with an aqueous buffer, leading to the spontaneous formation of multilamellar vesicles (MLVs).[5] To obtain unilamellar vesicles of a specific size, the MLV suspension is subjected to extrusion through polycarbonate membranes with a defined pore size.[3][6]

Visual Workflow for DLPC Liposome Preparation



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Caption: Workflow for DLPC liposome preparation.

Detailed Protocol for DLPC Liposome Preparation

Materials:

- **1,2-dilauroyl-sn-glycero-3-phosphocholine (DLPC)**
- Chloroform

- Methanol
- Phosphate-buffered saline (PBS), pH 7.4
- Round-bottom flask
- Rotary evaporator
- Water bath sonicator
- Mini-extruder
- Polycarbonate membranes (e.g., 100 nm pore size)
- Glass syringes

Procedure:

- Lipid Film Formation:
 - Dissolve the desired amount of DLPC in a chloroform:methanol (2:1 v/v) mixture in a round-bottom flask. A typical concentration is 10-20 mg of lipid per mL of solvent.
 - Attach the flask to a rotary evaporator.
 - Immerse the flask in a water bath set to a temperature above the T_m of DLPC (-2°C), for instance, $25\text{-}30^{\circ}\text{C}$, to ensure the lipid is in a fluid state.
 - Rotate the flask and apply a vacuum to evaporate the organic solvent, resulting in a thin, uniform lipid film on the flask's inner surface.
 - To ensure complete removal of residual solvent, place the flask under high vacuum for at least 2 hours.[\[6\]](#)
- Hydration:
 - Warm the hydration buffer (e.g., PBS) to a temperature above the T_m of DLPC.

- Add the warmed buffer to the flask containing the dry lipid film. The volume of the buffer will determine the final lipid concentration.
- Agitate the flask by vortexing or gentle shaking to disperse the lipid film, leading to the formation of MLVs.[2] This suspension will appear milky.
- Size Reduction by Extrusion:
 - Assemble the mini-extruder with the desired polycarbonate membrane (e.g., 100 nm) according to the manufacturer's instructions.
 - Transfer the MLV suspension to one of the glass syringes.
 - Pass the suspension through the membrane to the second syringe. Repeat this process for an odd number of passes (e.g., 11-21 times) to ensure a homogenous population of large unilamellar vesicles (LUVs).[6] The liposome suspension should become more translucent.

PART 2: Characterization of DLPC Liposomes

Proper characterization of the prepared liposomes is essential to ensure consistency and to understand their behavior in biological systems. Key parameters to measure are particle size, polydispersity index (PDI), and morphology.

Dynamic Light Scattering (DLS)

DLS is a non-invasive technique used to measure the hydrodynamic diameter and size distribution (PDI) of nanoparticles in suspension.

Protocol for DLS Measurement:

- Dilute a small aliquot of the liposome suspension in filtered PBS to an appropriate concentration for DLS analysis.
- Transfer the diluted sample to a clean cuvette.
- Place the cuvette in the DLS instrument and allow it to equilibrate to the desired temperature (e.g., 25°C).

- Perform the measurement according to the instrument's software instructions.
- Analyze the results to obtain the average particle size (Z-average) and PDI. A PDI value below 0.2 is generally considered indicative of a monodisperse population.

Transmission Electron Microscopy (TEM)

TEM provides direct visualization of the liposomes, allowing for the assessment of their morphology, size, and lamellarity. Cryo-TEM is particularly useful for observing liposomes in their native, hydrated state.

General Procedure for TEM (Negative Staining):

- Place a drop of the diluted liposome suspension onto a carbon-coated copper grid.
- After a few minutes, blot off the excess liquid with filter paper.
- Add a drop of a negative staining solution (e.g., 2% uranyl acetate or phosphotungstic acid) to the grid.
- After a short incubation, blot off the excess stain.
- Allow the grid to air dry completely before imaging in the TEM.

Parameter	Technique	Typical Expected Values for DLPC Liposomes	Significance
Size (Hydrodynamic Diameter)	Dynamic Light Scattering (DLS)	100 - 150 nm (post-extrusion)	Influences cellular uptake mechanism and biodistribution.
Polydispersity Index (PDI)	Dynamic Light Scattering (DLS)	< 0.2	Indicates a homogenous and monodisperse liposome population.
Morphology	Transmission Electron Microscopy (TEM)	Spherical, unilamellar vesicles	Confirms the formation of intact liposomes.

PART 3: Fluorescent Labeling of DLPC Liposomes for Cellular Uptake Studies

To visualize and quantify the cellular uptake of liposomes, they must be labeled with fluorescent probes. The choice of the fluorophore depends on the experimental design and the available imaging instrumentation. Two common strategies are labeling the lipid bilayer or encapsulating a fluorescent dye in the aqueous core.

Lipid Bilayer Labeling with Rhodamine-DHPE

Lissamine™ rhodamine B 1,2-dihexadecanoyl-sn-glycero-3-phosphoethanolamine (Rhodamine-DHPE) is a lipophilic dye that stably incorporates into the lipid bilayer.

Protocol for Rhodamine-DHPE Labeling:

- During the lipid film formation step, add Rhodamine-DHPE to the DLPC and organic solvent mixture. A molar ratio of 0.5-1 mol% of the fluorescent lipid is typically sufficient.
- Proceed with the thin-film hydration and extrusion protocol as described above. The resulting liposomes will have a fluorescently labeled membrane.

Aqueous Core Encapsulation with Calcein

Calcein is a fluorescent dye that can be encapsulated in the aqueous core of liposomes. At high concentrations, its fluorescence is self-quenched. Upon release, the dilution leads to a significant increase in fluorescence, which can be used to study liposome stability and content release.

Protocol for Calcein Encapsulation:

- Prepare a self-quenching solution of calcein (e.g., 50-100 mM) in the desired aqueous buffer. Adjust the pH to 7.4.
- Use this calcein solution as the hydration medium for the dry DLPC lipid film.
- After hydration and extrusion, the unencapsulated calcein must be removed. This is typically achieved by size exclusion chromatography (e.g., using a Sephadex G-50 column).
- The fraction containing the calcein-loaded liposomes is collected.

PART 4: Cellular Uptake Experiments

The following protocols describe how to perform and analyze the cellular uptake of fluorescently labeled DLPC liposomes using common cell culture and analytical techniques.

General Cell Culture and Incubation

- Seed the cells of interest (e.g., HeLa, A549, or relevant cell line for the study) in appropriate culture vessels (e.g., 24-well plates for flow cytometry or glass-bottom dishes for microscopy).
- Allow the cells to adhere and grow to a suitable confluency (typically 70-80%).
- Remove the culture medium and wash the cells with PBS.
- Add fresh culture medium containing the fluorescently labeled DLPC liposomes at the desired concentration.

- Incubate the cells with the liposomes for various time points (e.g., 1, 4, 12, 24 hours) at 37°C in a CO2 incubator.
- As a negative control, incubate cells at 4°C to inhibit active uptake processes.

Quantification of Cellular Uptake by Flow Cytometry

Flow cytometry is a high-throughput method to quantify the fluorescence intensity of individual cells, providing a measure of the amount of liposome uptake.

Protocol for Flow Cytometry Analysis:

- After incubation, wash the cells three times with cold PBS to remove non-internalized liposomes.
- Harvest the cells by trypsinization.
- Resuspend the cells in flow cytometry buffer (e.g., PBS with 1% BSA).
- Analyze the cell suspension using a flow cytometer equipped with the appropriate lasers and filters for the chosen fluorophore.
- Gate on the live cell population and measure the mean fluorescence intensity (MFI) of the cells. The MFI is proportional to the amount of internalized liposomes.

Visualization of Cellular Uptake by Fluorescence Microscopy

Fluorescence microscopy, particularly confocal microscopy, allows for the visualization of the subcellular localization of the internalized liposomes.

Protocol for Fluorescence Microscopy:

- After incubation with fluorescently labeled liposomes, wash the cells with PBS.
- Fix the cells with a suitable fixative (e.g., 4% paraformaldehyde).

- Optionally, stain the cell nuclei with a nuclear stain like DAPI (4',6-diamidino-2-phenylindole) to provide a cellular reference.
- Mount the coverslips on microscope slides.
- Image the cells using a fluorescence microscope with the appropriate filter sets.

PART 5: Understanding the Mechanism of Cellular Uptake

Liposomes are primarily taken up by cells through various endocytic pathways. The specific pathway can depend on the liposome's physicochemical properties (size, charge) and the cell type.

Major Endocytic Pathways

- Clathrin-mediated endocytosis: A receptor-mediated process that involves the formation of clathrin-coated pits.
- Caveolae-mediated endocytosis: Involves flask-shaped invaginations of the plasma membrane called caveolae.
- Macropinocytosis: A non-specific process of engulfing large amounts of extracellular fluid.

Investigating Uptake Mechanisms with Pharmacological Inhibitors

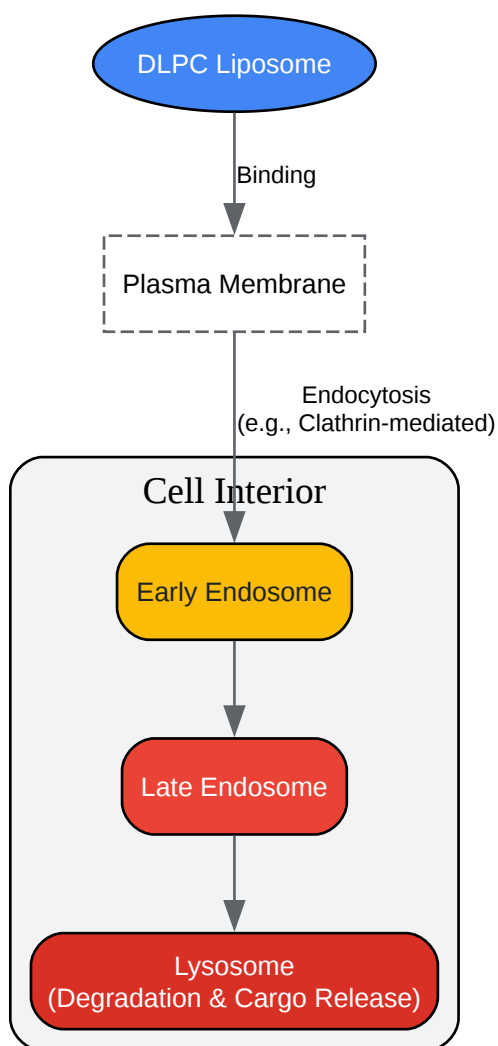
To elucidate the dominant uptake pathway, cells can be pre-treated with pharmacological inhibitors that block specific endocytic routes.

Inhibitor	Target Pathway	Typical Working Concentration
Chlorpromazine	Clathrin-mediated endocytosis	5-10 µg/mL
Filipin / Nystatin	Caveolae-mediated endocytosis	1-5 µg/mL / 25-50 µg/mL
Amiloride / EIPA	Macropinocytosis	50-100 µM / 50 µM

Experimental Design:

- Pre-incubate cells with the inhibitor for 30-60 minutes.
- Add the fluorescently labeled liposomes in the presence of the inhibitor.
- Incubate for the desired time.
- Quantify cellular uptake by flow cytometry. A significant reduction in uptake in the presence of a specific inhibitor suggests the involvement of that pathway.

Visualizing the Endocytic Pathway



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Caption: General pathway of liposome endocytosis.

Conclusion

DLPC liposomes are a versatile and valuable tool for investigating the fundamental aspects of nanoparticle-cell interactions and cellular uptake. By following the detailed protocols outlined in these application notes for preparation, characterization, and cellular uptake analysis, researchers can obtain reliable and reproducible data. A thorough understanding of the experimental choices and their underlying principles, as explained herein, is paramount for the successful application of DLPC liposomes in drug delivery research and development.

References

- Avanti Polar Lipids. Phase Transition Temperatures for Glycerophospholipids. [[Link](#)]
- Picas, L., Suárez-Germà, C., Montero, M. T., Hernández-Borrell, J., & Domènech, Ò. (2012). Effect of Temperature on the Nanomechanics of Lipid Bilayers Studied by Force Spectroscopy. *Biophysical Journal*, 102(1), 13-16.
- Akashi, K. I., Miyata, H., Itoh, H., & Kinoshita, K., Jr (1996). Preparation of giant liposomes in physiological conditions and their characterization under an optical microscope. *Biophysical journal*, 71(6), 3242–3250.
- Daraee, H., Etemadi, A., Kouhi, M., Alimirzalu, S., & Akbarzadeh, A. (2016). Application of gold nanoparticles in biology and medicine. *Artificial cells, nanomedicine, and biotechnology*, 44(1), 410–422.
- Clerc, S., & Barenholz, Y. (1995). A quantitative model for using fluorescence-activated cell sorting to determine the uptake of fluorescent-labeled liposomes by cells in vitro. *Analytical biochemistry*, 224(1), 229–236.
- Lee, J. H., Lee, S. W., Kim, K. H., & Kim, Y. H. (2015). Cellular uptake of different liposomal formulations. *Journal of nanobiotechnology*, 13, 62.
- Iversen, T. G., Skotland, T., & Sandvig, K. (2011). Endocytosis and intracellular transport of nanoparticles: present knowledge and need for future studies. *Nano Today*, 6(2), 176-185.
- Gidwani, B., Singh, P., & Vyas, A. (2021). Pathways for uptake of fluorescently labeled liposomes by alveolar type II cells in culture. *Journal of Drug Targeting*, 29(10), 1135-1144.
- Mercer, J., & Helenius, A. (2009). Virus entry by macropinocytosis.
- ACS Publications. (2021). Design and Applications of a Fluorescent Labeling Technique for Lipid and Surfactant Preformed Vesicles. *ACS Omega*. [[Link](#)]
- Kim, J., Kim, H., & Park, K. (2013). The effect of surface charges on the cellular uptake of liposomes investigated by live cell imaging.
- Torchilin, V. P. (2005). Recent advances with liposomes as pharmaceutical carriers. *Nature reviews. Drug discovery*, 4(2), 145–160.
- Senior, J. H. (1987). Fate and behavior of liposomes in vivo: a review of controlling factors. *Critical reviews in therapeutic drug carrier systems*, 3(2), 123–193.
- Fretz, M. M., Koning, G. A., Mastrobattista, E., Jiskoot, W., & Storm, G. (2005). Opsonization of poly(ethylene glycol)-coated liposomes. *Pharmaceutical research*, 22(6), 845–855.
- Miller, C. R., Bondurant, B., McLean, S. D., McGovern, K. A., & O'Brien, D. F. (1998). Liposome-cell interactions in vitro: effect of liposome surface charge on the binding and

endocytosis of conventional and sterically stabilized liposomes. *Biochemistry*, 37(37), 12875–12883.

- ResearchGate. (n.d.). Liposome endocytosis and the endo-lysosomal pathway. [\[Link\]](#)
- Münter, R., Vjestica, J., & Humpolíčková, J. (2020). Following the Fate of Dye-Containing Liposomes In Vitro. *Pharmaceutics*, 12(7), 656.
- Rejman, J., Oberle, V., Zuhorn, I. S., & Hoekstra, D. (2004). Size-dependent internalization of particles via the pathways of clathrin-and caveolae-mediated endocytosis. *The Biochemical journal*, 377(Pt 1), 159–169.
- ResearchGate. (n.d.). Mechanisms of liposomes uptake into cells. [\[Link\]](#)
- CONICET. (2017). Endocytosis and intracellular traffic of cholesterol-PDMAEMA liposome complexes in human epithelial-like cells. [\[Link\]](#)
- Nanocs. (n.d.). 100nm DOPC/CHOL Liposomes labeled with Rhodamine DHPE (F60103F-R). [\[Link\]](#)
- Micol, V., Caturla, N., Pérez-Fons, L., & Mas, V. (2007). Fluorescence and Electron Microscopy to Visualize the Intracellular Fate of Nanoparticles for Drug Delivery. *Current Drug Delivery*, 4(2), 103-110.
- Sanyal, A., Dutta, S., & Hegde, P. M. (2020). Calcein Release Assay to Measure Membrane Permeabilization by Recombinant α -Synuclein. *Bio-protocol*, 10(14), e3693.
- Creative Biostructure. (n.d.). DOPC/CHOL Liposomes (100nm), Rhodamine DHPE-labeled. [\[Link\]](#)
- ResearchGate. (n.d.). Characterization of liposomes. (A) Dynamic light scattering (DLS) of... [\[Link\]](#)
- Wyatt Technology. (n.d.). Liposome Characterization by DLS. [\[Link\]](#)
- Avanti Polar Lipids. (n.d.). Protocol for Liposome Preparation Through Thin-film Hydration. [\[Link\]](#)
- ResearchGate. (n.d.). Figure S2: Cryo-TEM images of the liposome samples for A) DLPC, B)... [\[Link\]](#)

- Inside Therapeutics. (n.d.). Liposomes Synthesis and DLS Size Characterization. [[Link](#)]
- ResearchGate. (2019). Advice for optimizing production of liposome using Thin Film Hydration? [[Link](#)]
- Blacktrace Holdings Ltd. (2025). Mastering Thin Film Hydration Method for Liposome and Lipid Nanoparticle Formulation. [[Link](#)]
- PubMed. (n.d.). Thin-Film Hydration Followed by Extrusion Method for Liposome Preparation. [[Link](#)]
- Mura, S., Manconi, M., Fadda, A. M., & Dolz, M. (2010). AFM, ESEM, TEM, and CLSM in liposomal characterization: a comparative study. International journal of pharmaceutics, 391(1-2), 244–249.
- CD Formulation. (n.d.). Thin-Film Hydration Method for Liposome Preparation. [[Link](#)]
- PubMed Central. (2019). Tailoring the lipid composition of nanoparticles modulates their cellular uptake and affects the viability of triple negative breast cancer cells. [[Link](#)]
- Caracciolo, G. (2015). Liposomes as drug delivery systems in cancer: a special issue. Nanomaterials (Basel, Switzerland), 5(2), 940–949.
- ResearchGate. (n.d.). Liposome uptake occurs through non-clathrin mediated mechanisms.... [[Link](#)]
- ResearchGate. (n.d.). Uptake of Liposomes by Cells: Experimental Procedures and Modeling. [[Link](#)]

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Sources

- 1. avantiresearch.com [avantiresearch.com]

- [2. researchgate.net \[researchgate.net\]](#)
- [3. 1,2-Dilauroyl-sn-glycero-3-phosphocholine | C32H64NO8P | CID 512874 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Determination of L\(alpha\)-H\(II\) phase transition temperature for 1,2-dioleoyl-sn-glycero-3-phosphatidylethanolamine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Barotropic phase transitions of dioleoylphosphatidylcholine and stearyl-oleoylphosphatidylcholine bilayer membranes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. dspace.library.uu.nl \[dspace.library.uu.nl\]](#)
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